

4-Bromo-6-methylpyrimidine: A Comprehensive Technical Guide for Advanced Research

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Compound of Interest

Compound Name: 4-Bromo-6-methylpyrimidine

Cat. No.: B1371638

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This in-depth guide provides a comprehensive overview of **4-Bromo-6-methylpyrimidine**, a critical building block for researchers, scientists, and professionals in drug development. This document delves into its core chemical and physical properties, synthesis, handling, and its significant applications in medicinal chemistry, offering a foundational resource for its effective and safe utilization in the laboratory.

Core Chemical Identity and Properties

4-Bromo-6-methylpyrimidine is a halogenated pyrimidine derivative that serves as a versatile intermediate in organic synthesis. Its molecular structure, featuring a pyrimidine ring substituted with a bromine atom and a methyl group, provides reactive sites for a variety of chemical transformations.

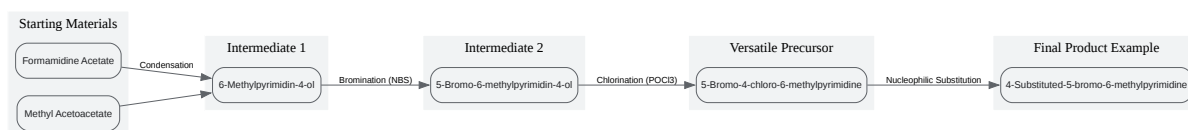
Molecular and Physicochemical Data

A summary of the key quantitative data for **4-Bromo-6-methylpyrimidine** is presented below for quick reference.

Property	Value	Source
Molecular Formula	C5H5BrN2	[1][2]
Molecular Weight	173.01 g/mol	[1]
CAS Number	69543-98-2	[1][2]
Monoisotopic Mass	171.96361 Da	[3]
Appearance	Not explicitly stated, though related compounds are often solids.	
Purity	Typically ≥95%	[1]

Structural Representation

The structural formula of **4-Bromo-6-methylpyrimidine** is crucial for understanding its reactivity and interactions.



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References

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